

Cyclohexyl Methacrylate: A Technical Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: Cyclohexyl methacrylate

Cat. No.: B093084

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safe handling and management of **cyclohexyl methacrylate** (CHMA) in a laboratory setting. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining a secure research environment. **Cyclohexyl methacrylate** is a versatile monomer used in the synthesis of polymers for various applications, including coatings, plastics, and textiles.^{[1][2][3]} Understanding its chemical properties and potential hazards is paramount for its safe use.

Chemical and Physical Properties

Cyclohexyl methacrylate is a combustible liquid that can cause skin irritation and allergic reactions, as well as respiratory irritation.^{[4][5][6]} It is crucial to be aware of its physical and chemical properties to handle it safely.

Property	Value	Source
CAS Number	101-43-9	[1][4]
Molecular Formula	C10H16O2	[1]
Molecular Weight	168.23 g/mol	[1]
Appearance	Colorless to light yellow liquid	[1][7][8]
Odor	Ester-like, aromatic	[7][8][9]
Boiling Point	68-70 °C @ 4 mmHg	[1][10]
Melting Point	-104 °C	[9][10]
Flash Point	81 °C (177.8 °F)	[5][9]
Density	0.964 g/mL at 25°C	[1][10]
Vapor Pressure	0.2 mmHg @ 25 °C (estimated)	[11]
Solubility in Water	133.1 mg/L @ 25 °C (estimated)	[11]

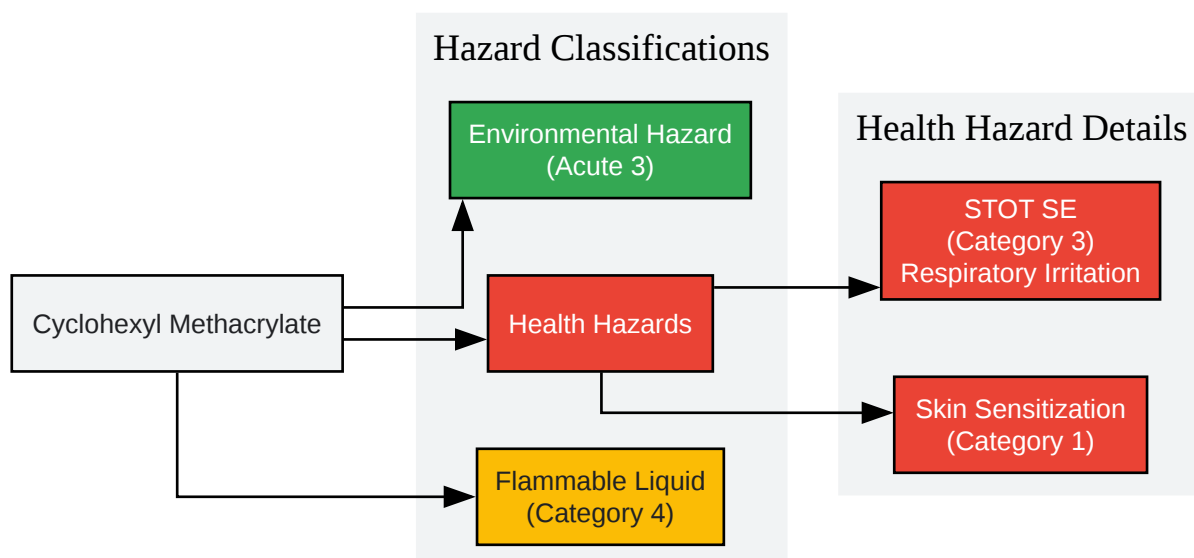
Hazard Identification and Classification

Cyclohexyl methacrylate is classified as a hazardous substance. The Globally Harmonized System (GHS) classification highlights its primary risks.

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid
Skin Sensitization	1	H317: May cause an allergic skin reaction
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Acute Hazard	3	H402: Harmful to aquatic life

Source:[4][5][12]

Below is a diagram illustrating the logical relationship of CHMA's hazard classifications.



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Hazard classifications for **Cyclohexyl Methacrylate**.

Safe Handling and Storage Protocols

Proper handling and storage are critical to prevent exposure and accidents.

Engineering Controls

- Ventilation: Always handle **cyclohexyl methacrylate** in a well-ventilated area.[4][5] A certified chemical fume hood is required for all operations that may generate vapors or aerosols.[13] The fume hood sash should be kept as low as possible.[13]
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible and in close proximity to the workstation.[7]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling CHMA.

PPE Type	Specification	Rationale
Eye Protection	Tightly fitting safety goggles or a face shield.	Protects against splashes and vapors.[12][14]
Hand Protection	Chemical-resistant gloves (e.g., butyl rubber, polyvinyl alcohol).	Prevents skin contact and potential sensitization.[13][14] Gloves should be inspected before use and replaced immediately if damaged.[10][14]
Skin and Body Protection	Lab coat, chemical-resistant apron, and closed-toe shoes.	Protects against accidental spills and splashes.[5][13]
Respiratory Protection	An air-purifying respirator with an organic vapor cartridge may be necessary for higher concentrations or in case of ventilation failure.[12]	Prevents respiratory irritation from inhaling vapors.[12]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[12]
- Do not breathe vapors or mists.[7]
- Keep away from heat, sparks, open flames, and other ignition sources.[4][5]
- Use non-sparking tools and take precautionary measures against static discharge.[5][12]
- Ground all transfer equipment to prevent electrostatic buildup.[5][12]
- Containers should be kept tightly closed when not in use.[4][5]

Storage Conditions

- Store in a cool, dry, and well-ventilated place, away from direct sunlight and sources of heat.
[4][5][7]

- The storage temperature should not exceed 35°C (95°F).[2]
- CHMA is stabilized with an inhibitor, which requires the presence of dissolved oxygen to be effective. Therefore, it must be stored under air, not under an inert atmosphere like nitrogen. [2][8][9]
- Ensure at least 10% headspace in the storage container.[5]
- Store away from incompatible materials such as strong oxidizing agents, reducing agents, and nitric acid.[4][7]
- Risk of spontaneous polymerization exists if the material is overheated or in the presence of oxidizing agents.[4][5]

Emergency Procedures

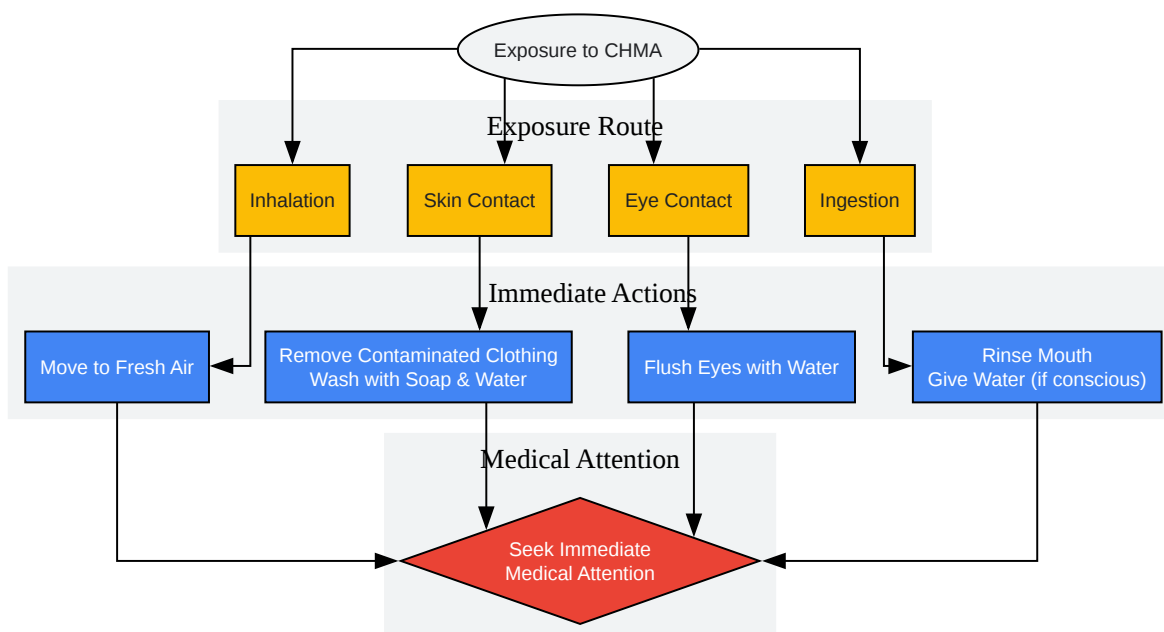
In the event of an emergency, follow these established protocols.

First Aid Measures

Immediate and appropriate first aid is crucial in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention. [6] [12]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation or a rash occurs, seek medical attention. [4] [6] [12]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [4] [6] [12]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. If the person is conscious, give them 200-300 ml of water to drink. Seek immediate medical attention. [4] [12]

The following diagram outlines the first aid response workflow.



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First aid response workflow for **Cyclohexyl Methacrylate** exposure.

Spill and Leak Control

A prompt and safe response to spills is essential to mitigate hazards.

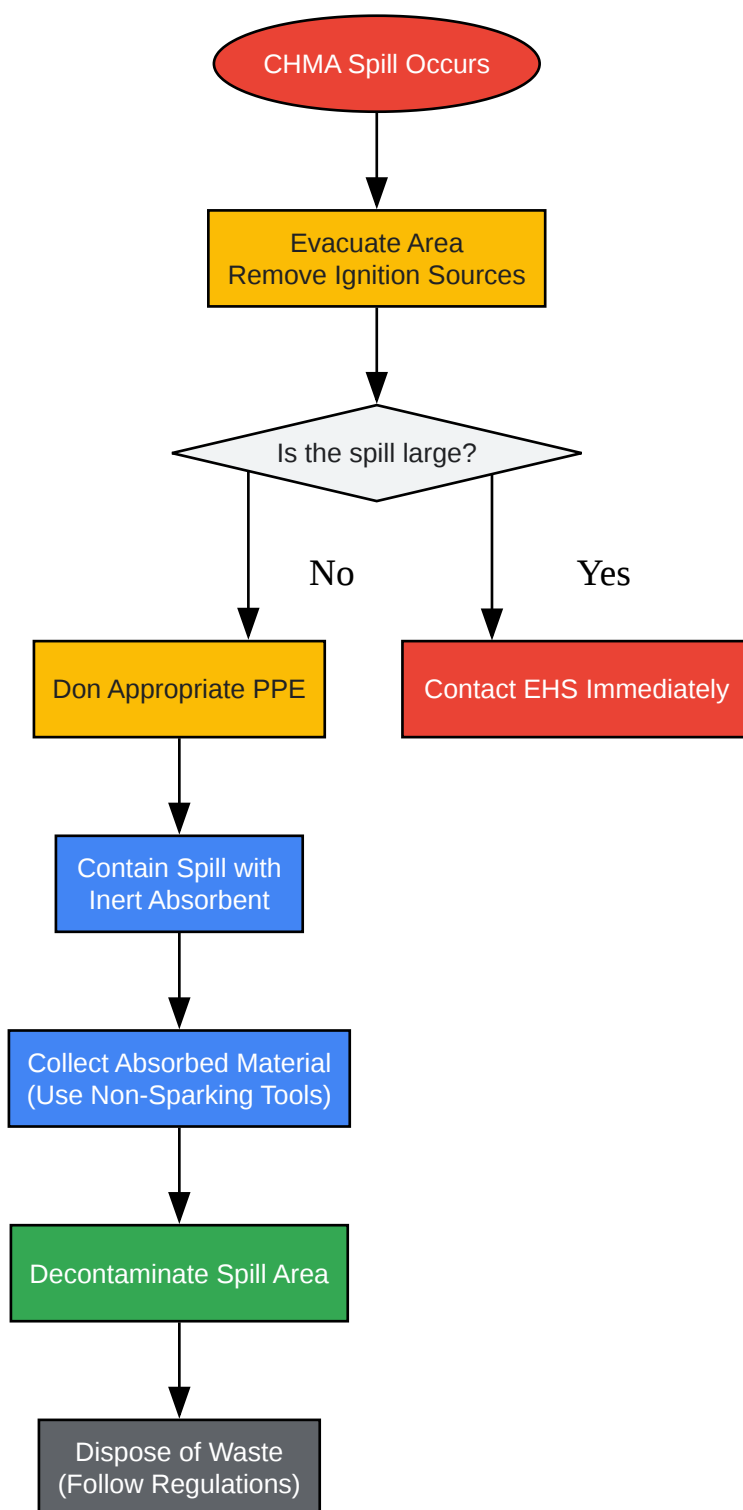
Experimental Protocol for Small Spill Cleanup:

- **Evacuate and Ventilate:** Immediately evacuate non-essential personnel from the spill area. Ensure the area is well-ventilated, preferably within a chemical fume hood.[6]
- **Remove Ignition Sources:** Extinguish all nearby flames and turn off any equipment that could create sparks.[7]
- **Don PPE:** Wear the appropriate personal protective equipment as outlined in section 3.2.

- Containment: For small spills, contain the liquid with an inert absorbent material such as sand, silica gel, or universal binder.[\[7\]](#)
- Absorption: Carefully apply the absorbent material over the spill, working from the outside in.
- Collection: Once the liquid is fully absorbed, use non-sparking tools to collect the material and place it into a suitable, labeled, and sealed container for disposal.[\[7\]](#)[\[12\]](#)
- Decontamination: Clean the spill area thoroughly with water and detergent.[\[4\]](#)[\[12\]](#)
- Disposal: Dispose of the contaminated waste in accordance with institutional and local regulations for hazardous waste.[\[4\]](#)[\[12\]](#)

For large spills, evacuate the area and contact the institution's environmental health and safety (EHS) department immediately.[\[13\]](#)

The workflow for responding to a spill is depicted below.



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Workflow for responding to a **Cyclohexyl Methacrylate** spill.

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical powder, alcohol-resistant foam, or carbon dioxide (CO₂).[\[4\]](#)[\[6\]](#)[\[12\]](#)
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: The material is combustible and containers may explode when heated.[\[7\]](#) Vapors are heavier than air and may travel to a source of ignition and flash back.[\[12\]](#)
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[\[7\]](#)[\[12\]](#)

Waste Disposal

- Dispose of **cyclohexyl methacrylate** and any contaminated materials as hazardous waste.[\[4\]](#)
- Waste must be disposed of in accordance with all applicable federal, state, and local environmental regulations.[\[10\]](#)
- Do not dispose of into drains or the environment.[\[4\]](#)[\[10\]](#)
- Containers should be left in their original form and not mixed with other waste.[\[10\]](#)

Toxicological Information

- Acute Toxicity: Considered to have low toxicity after a single ingestion or skin contact.[\[12\]](#)
- Skin Corrosion/Irritation: Causes skin irritation.[\[6\]](#)
- Serious Eye Damage/Irritation: Causes serious eye irritation.[\[6\]](#)
- Respiratory or Skin Sensitization: May cause an allergic skin reaction.[\[4\]](#)[\[6\]](#)[\[12\]](#)
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory tract irritation.[\[6\]](#)[\[12\]](#)
- Carcinogenicity: No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, NTP, or

OSHA.[6][10]

By adhering to the guidelines outlined in this document, researchers, scientists, and drug development professionals can safely handle **cyclohexyl methacrylate** in a laboratory setting, minimizing risks and ensuring a secure work environment.

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